

# Stability and storage conditions for 3-Amino-2-bromo-4-picoline

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## Compound of Interest

Compound Name: 3-Amino-2-bromo-4-picoline

Cat. No.: B136864

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An In-Depth Technical Guide to the Stability, Storage, and Handling of **3-Amino-2-bromo-4-picoline**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

## Chemical Identity and Significance

**3-Amino-2-bromo-4-picoline**, also known as 3-Amino-2-bromo-4-methylpyridine, is a substituted pyridine derivative with significant utility in synthetic chemistry. Its structural features, including a reactive bromine atom and an amino group on the picoline core, make it a valuable intermediate and building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.<sup>[1]</sup> The precise control of its purity and stability is paramount to ensure the reproducibility and success of subsequent synthetic transformations.

Chemical Identifiers:

- CAS Number: 126325-50-6<sup>[2][3]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub><sup>[2][3]</sup>
- Synonyms: 3-Amino-2-bromo-4-methylpyridine, 2-Bromo-4-methyl-3-pyridinamine<sup>[2]</sup>

## Scope of this Guide

This document provides a comprehensive technical overview of the factors influencing the stability of **3-Amino-2-bromo-4-picoline**. It outlines field-proven protocols for optimal storage and handling designed to preserve the compound's integrity. The causality behind each recommendation is explained to empower researchers to make informed decisions, ensuring the material's viability for sensitive downstream applications.

## Physicochemical Properties

A foundational understanding of the compound's physical properties is essential for its proper handling and storage. The data presented below has been consolidated from various supplier and chemical database sources.

Property	Value	Source(s)
Molecular Weight	187.04 g/mol	[2][3]
Appearance	White to brown solid	[1]
Melting Point	67-72 °C	
Boiling Point	~308.0 °C (Predicted)	[2]
Density	~1.593 g/cm³ (Predicted)	[2]
Flash Point	~140.1 °C	[2]

## Core Stability Profile: Understanding Degradation

The long-term stability of **3-Amino-2-bromo-4-picoline** is contingent on the mitigation of several key environmental and chemical factors.

## General Stability Assessment

Under recommended storage conditions, **3-Amino-2-bromo-4-picoline** is a stable compound. However, its functional groups—an aromatic amine and an organobromide—present inherent vulnerabilities to specific degradation pathways if not handled correctly.

## Factors Influencing Degradation

- 3.2.1 Thermal Stress: Exposure to high heat, sparks, or open flames should be avoided.[4][5] While the compound has a high boiling point, excessive thermal energy can lead to decomposition, releasing hazardous products such as nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen bromide gas.[4][6] This is not just a safety concern but a critical indicator of compound degradation.
- 3.2.2 Atmospheric Exposure (Moisture and Air): The primary amine group makes the compound potentially susceptible to oxidation and hygroscopicity, although this is not explicitly documented in the provided safety data sheets. Best practice for aromatic amines dictates minimizing exposure to air and moisture. Oxygen can lead to color changes (darkening) and the formation of oxidized impurities, while absorbed water can affect reaction stoichiometry and promote side reactions. Therefore, the recurring recommendation to keep containers "tightly closed" and in a "dry" place is critical to prevent these atmospheric degradation pathways.[2][4][7]
- 3.2.3 Chemical Incompatibility: Direct contact with strong oxidizing agents must be avoided as it can lead to vigorous, exothermic reactions and complete degradation of the molecule. [4] While data for this specific compound is limited, related picolines show incompatibility with acids, acid chlorides, and chloroformates, suggesting these should also be considered materials to avoid.[8]

## Recommended Storage and Handling Protocols

Adherence to strict storage and handling protocols is the most effective strategy for preserving the chemical integrity of **3-Amino-2-bromo-4-picoline**.

### Long-Term Storage Protocol

This protocol is designed for the storage of stock quantities over weeks or months.

- Container Selection: Use the original manufacturer's container where possible. If aliquoting, use amber glass bottles with PTFE-lined caps to prevent light degradation and ensure an inert seal.

- Atmosphere Control: Before sealing, flush the container headspace with an inert gas like argon or nitrogen. This step is crucial for displacing atmospheric oxygen and moisture, directly inhibiting oxidative degradation pathways.
- Sealing: Ensure the container is tightly closed to prevent atmospheric exchange.[\[2\]](#)[\[4\]](#)[\[7\]](#) For added security, wrap the cap and neck junction with Parafilm®.
- Temperature Control: Store the sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)[\[9\]](#) For optimal long-term stability, refrigerated storage at 0-8 °C is recommended, a practice advised for similar bromo-picoline derivatives.[\[1\]](#)
- Security: The compound is classified as toxic. Store in a locked cabinet or an area accessible only to authorized personnel.[\[2\]](#)[\[4\]](#)[\[7\]](#)

## Daily/Short-Term Handling Protocol

This protocol applies when accessing the compound for experimental use.

- Equilibration: Before opening, allow the container to warm to room temperature. This prevents condensation of atmospheric moisture onto the cold solid, which would introduce water contamination.
- Inert Environment: Handle the solid in a well-ventilated area, preferably within a chemical fume hood or a glove box to minimize inhalation and exposure.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Dispensing: Use clean, dry spatulas and weighing vessels. Avoid the use of tools that may generate static sparks.
- Resealing: Immediately after dispensing the required amount, re-flush the container headspace with inert gas and seal tightly as described in the long-term protocol.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)

## Summary of Environmental Parameters

Parameter	Recommended Condition	Rationale
Temperature	0-8 °C (Long-term); Room Temp (Short-term)	Slows potential degradation kinetics; Prevents moisture condensation
Atmosphere	Inert (Argon or Nitrogen)	Prevents oxidation and reaction with atmospheric moisture
Light	Protect from light (Amber vial)	Prevents potential photolytic degradation
Moisture	Dry environment	Avoids hygroscopic absorption and potential hydrolysis

## Experimental Workflow: Validating Compound Integrity

To ensure experimental success, the integrity of **3-Amino-2-bromo-4-picoline** should be validated before use, especially if the material has been in storage for an extended period or if handling protocols may have been breached.

### Visual Inspection Protocol

- Examine Color: Note the color of the solid. While it can range from white to brown, any significant darkening from its original appearance upon receipt may indicate oxidation or impurity formation.
- Check Consistency: The material should be a free-flowing solid. The presence of clumps or a sticky appearance could suggest moisture absorption.

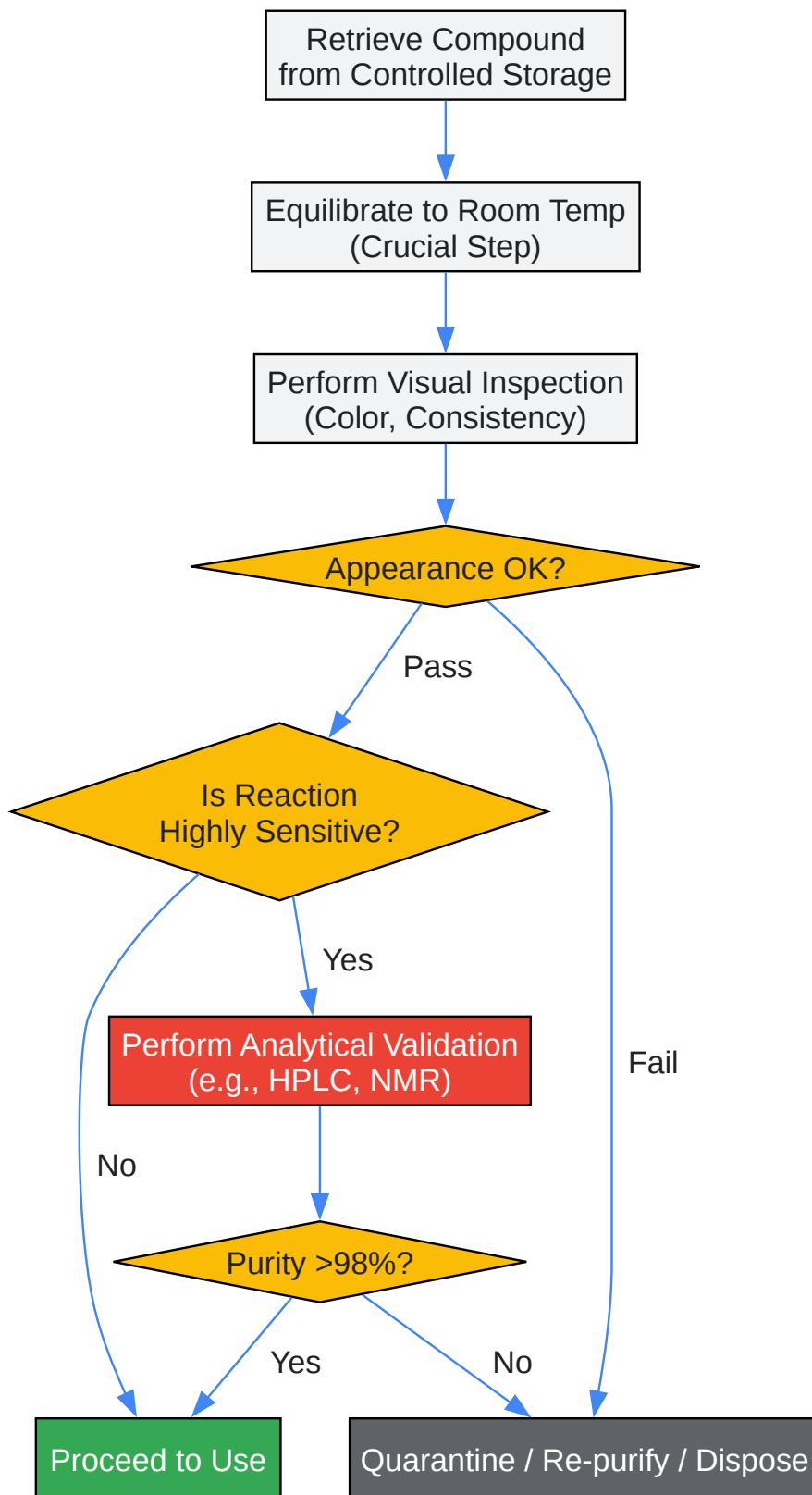
### Analytical Confirmation

If visual inspection raises concerns or for highly sensitive reactions, analytical confirmation is advised.

- Thin-Layer Chromatography (TLC): A quick method to check for the presence of gross impurities against a reference standard.
- High-Performance Liquid Chromatography (HPLC): Provides quantitative data on the purity of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR can confirm the structural integrity of the molecule and detect the presence of impurities.

## Decision Workflow for Use

The following diagram outlines a logical workflow for researchers to follow when retrieving the compound for use.

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Caption: Decision workflow for validating compound integrity before use.

# Hazard Summary & Personal Protective Equipment (PPE)

Users must be aware of the hazards associated with this compound to ensure safe handling, which is intrinsically linked to maintaining stability by preventing spills and contamination.

- GHS Classification: The compound is classified as harmful or toxic if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation.[3]
- Required PPE:
  - Eye/Face Protection: Wear safety goggles with side-shields or a face shield.[2]
  - Skin Protection: Wear impervious protective gloves (e.g., nitrile) and a lab coat.[2][4]
  - Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood. If dust formation is unavoidable, a NIOSH/MSHA approved respirator is required.[6][7]

## Conclusion

The chemical integrity of **3-Amino-2-bromo-4-picoline** is robust under controlled conditions but vulnerable to degradation from atmospheric exposure, thermal stress, and chemical incompatibilities. By implementing the rigorous storage and handling protocols detailed in this guide—specifically, storage in a cool, dry, inert environment—researchers can significantly extend the shelf-life of this valuable reagent. The practice of equilibrating the container to room temperature before use and validating material integrity through inspection and analysis forms a self-validating system that ensures the quality and reliability of experimental outcomes.

## References

- **3-Amino-2-bromo-4-picoline** - Echemi.
- SAFETY D
- 3 - SAFETY D
- 3-Amino-4-bromopyridine SDS, 239137-39-4 Safety D
- Exploring **3-Amino-2-Bromo-4-Picoline**: Properties and Applic
- 3-Amino-2-bromo-4-methylpyridine | C6H7BrN2 | CID 14418047 - PubChem.
- 2 - SAFETY D
- 4 - SAFETY D

- SAFETY D
- 3-Amino-6-bromo-4-methylpyridine - Chem-Impex.
- Safety D

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## Sources

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]
- 3. 3-Amino-2-bromo-4-methylpyridine | C<sub>6</sub>H<sub>7</sub>BrN<sub>2</sub> | CID 14418047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. echemi.com [echemi.com]
- 10. chemdmart.com [chemdmart.com]
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